

Application Notes and Protocols for GDF15 (TFA)

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Compound of Interest

Compound Name: *Gfp150 (tfa)*

Cat. No.: *B15142561*

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These application notes provide detailed protocols for the solubilization and buffer preparation of Growth Differentiation Factor 15 (GDF15) supplied in its trifluoroacetate (TFA) salt form. Adherence to these guidelines is crucial for maintaining the protein's stability and biological activity in downstream applications.

GDF15 (TFA) Solubility

The solubility of lyophilized GDF15 (TFA) can vary depending on the purity of the protein and the specific reconstitution solvent. The trifluoroacetate counter-ion, a remnant of the purification process, can impact the protein's physicochemical properties. Below is a summary of recommended reconstitution conditions from various suppliers. It is always recommended to briefly centrifuge the vial before opening to ensure the lyophilized powder is at the bottom.



FULL PROTOCOL TRUNCATED

To view exact molar ratios, purification steps, and HRP optimization data, please view the interactive version.

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Recommended Buffer Preparation and Protein Reconstitution Protocol

This protocol outlines the preparation of a recommended buffer for the reconstitution and storage of GDF15 (TFA) to maintain its integrity and activity.

Materials:

- Lyophilized GDF15 (TFA)
- Hydrochloric Acid (HCl), molecular biology grade
- Sterile, nuclease-free water
- Bovine Serum Albumin (BSA), carrier-protein grade (optional)
- Glycerol (optional)
- Sterile, low-protein-binding microcentrifuge tubes

Protocol:

- Prepare the Reconstitution Buffer (10 mM HCl):
 - Prepare a 1 M stock solution of HCl.

- In a sterile container, add the appropriate volume of the 1 M HCl stock to sterile, nuclease-free water to achieve a final concentration of 10 mM. For example, to prepare 10 mL of 10 mM HCl, add 100 μ L of 1 M HCl to 9.9 mL of sterile water.
- Filter-sterilize the 10 mM HCl solution through a 0.22 μ m filter into a sterile container.
- Reconstitute the Lyophilized GDF15 (TFA):
 - Allow the vial of lyophilized GDF15 (TFA) and the 10 mM HCl reconstitution buffer to equilibrate to room temperature.
 - Briefly centrifuge the vial to collect all the lyophilized powder at the bottom.
 - Carefully open the vial and add the required volume of 10 mM HCl to achieve the desired protein concentration (e.g., 0.1-1.0 mg/mL).
 - Gently swirl or pipette the solution up and down to dissolve the protein. Avoid vigorous shaking or vortexing as this can cause denaturation.
 - Allow the vial to sit at room temperature for 15-30 minutes with occasional gentle agitation to ensure complete reconstitution.
- Storage of Reconstituted GDF15:
 - Aliquoting: To avoid repeated freeze-thaw cycles, which can degrade the protein, it is highly recommended to aliquot the reconstituted GDF15 into smaller, single-use volumes in sterile, low-protein-binding tubes.[\[2\]](#)[\[3\]](#)[\[5\]](#)
 - Carrier Protein (Optional but Recommended): For long-term storage and to prevent protein loss due to adsorption to tube surfaces, the addition of a carrier protein such as BSA to a final concentration of 0.1% is recommended.[\[2\]](#)[\[5\]](#)
 - Glycerol (Optional): For added stability during freezing, glycerol can be added to a final concentration of 5-50%.[\[3\]](#)
 - Short-term Storage: Store working aliquots at 4°C for up to one week.[\[3\]](#)[\[5\]](#)

- Long-term Storage: For long-term storage, snap-freeze the aliquots in liquid nitrogen and store at -80°C. The protein is generally stable for up to 12 months under these conditions. [3]

GDF15 Signaling Pathway

GDF15 exerts its biological effects by binding to its receptor, the GDNF Family Receptor Alpha-Like (GFRAL), which forms a complex with the co-receptor, Rearranged during Transfection (RET). This interaction triggers downstream signaling cascades, primarily the ERK and AKT pathways.[1]



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Caption: GDF15 signaling cascade.

Experimental Workflow: Buffer Preparation and GDF15 (TFA) Reconstitution

The following diagram illustrates the logical flow of the protocol for preparing the reconstitution buffer and solubilizing the lyophilized GDF15 (TFA) protein.



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Caption: GDF15 (TFA) reconstitution workflow.

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